

Personal protective equipment for handling Indolin-6-ylboronic acid

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Compound of Interest

Compound Name: Indolin-6-ylboronic acid

Cat. No.: B594351

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Essential Safety and Handling Guide for Indolin-6-ylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Indolin-6-ylboronic acid** (CAS No. 1253912-15-0) in a laboratory setting. The following procedures are based on established best practices for handling boronic acids and related chemical compounds to ensure the safety of all personnel.

Hazard Identification and Risk Assessment

While a comprehensive Safety Data Sheet (SDS) for **Indolin-6-ylboronic acid** is not readily available, data from closely related compounds, such as Indole-6-boronic acid, indicate that it should be handled as a potential irritant.^[1] All laboratory work should be preceded by a thorough risk assessment.

Potential Hazards:

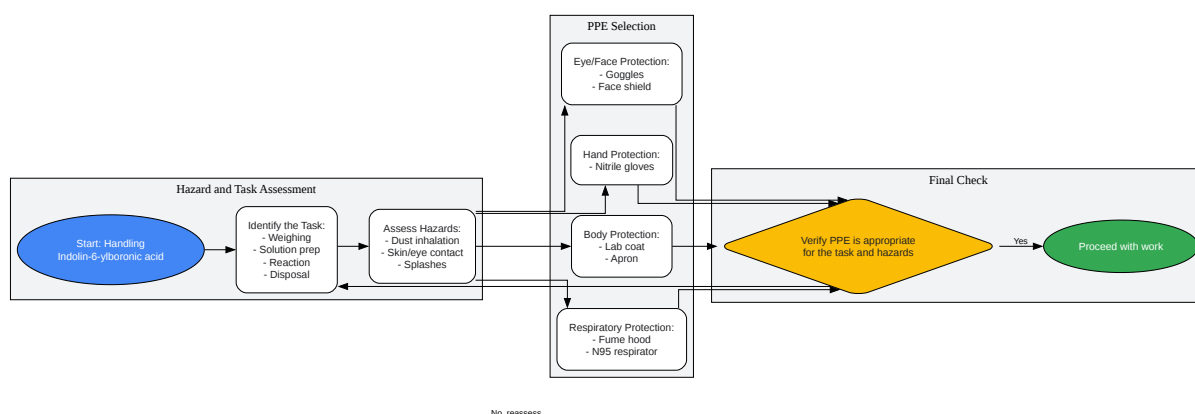
- Skin Irritation: May cause redness and discomfort upon contact.^[1]
- Eye Irritation: May cause serious eye irritation.^[1]
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory discomfort.^[1]

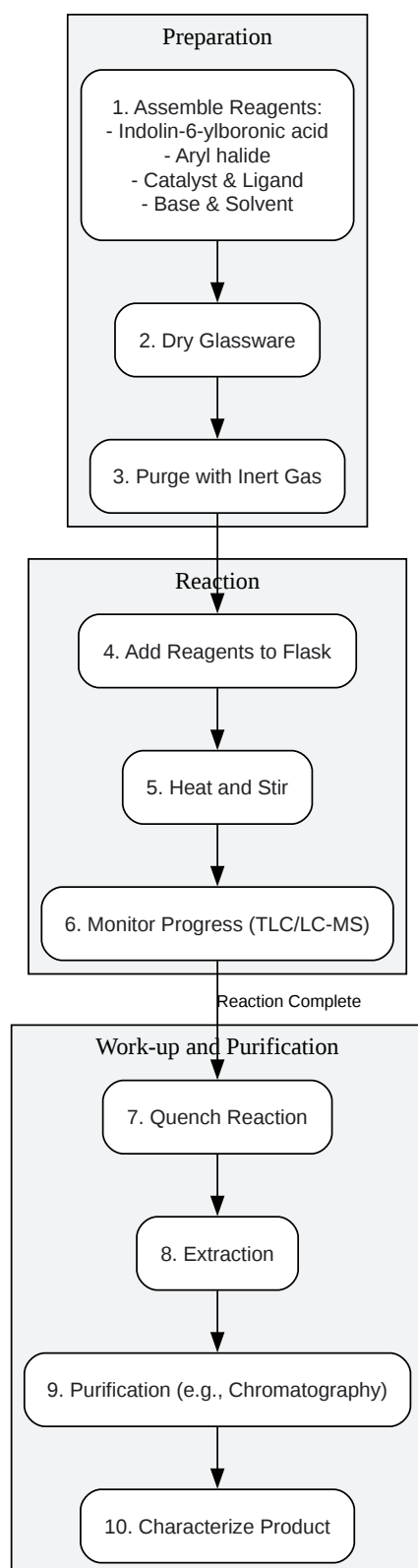
Personal Protective Equipment (PPE)

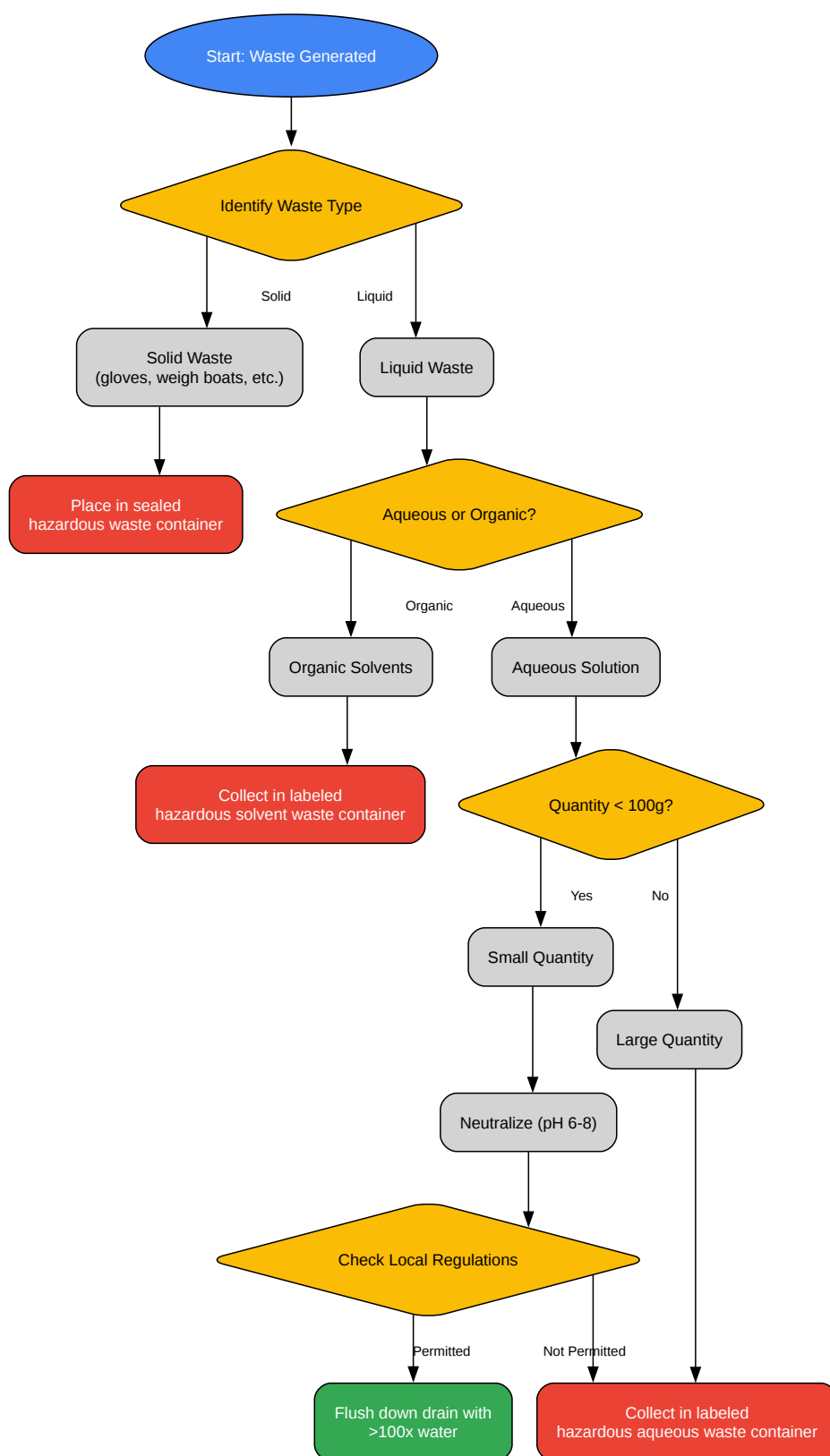
The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for various laboratory operations involving **Indolin-6-ylboronic acid**.

Operation	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving and Storage	Safety glasses with side shields	Nitrile gloves	Laboratory coat	Not generally required
Weighing and Aliquoting (Solid)	Chemical safety goggles	Nitrile gloves	Laboratory coat	N95 respirator (if not in a fume hood)
Dissolving and Solution Handling	Chemical safety goggles and face shield	Nitrile gloves	Laboratory coat	Work in a certified chemical fume hood
Running Reactions	Chemical safety goggles and face shield	Nitrile gloves	Laboratory coat	Work in a certified chemical fume hood
Waste Disposal	Chemical safety goggles and face shield	Nitrile gloves	Chemical-resistant apron over a laboratory coat	Work in a certified chemical fume hood

PPE Selection Workflow







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References

- 1. fishersci.com [fishersci.com]
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